

A Technical Guide to the Isotopic Data of Cerium-141

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cerium-141

Cat. No.: B085116

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthetic radioisotope **Cerium-141** (^{141}Ce), focusing on its nuclear properties, production, and relevant experimental methodologies. It is intended to serve as a technical resource for professionals in research and drug development who may utilize ^{141}Ce in their work.

Natural Abundance and Origin

Cerium-141 is a synthetic radioisotope, meaning it is not found in nature.[1][2] Therefore, its natural abundance is zero. Naturally occurring cerium is composed of four stable isotopes: ^{136}Ce , ^{138}Ce , ^{140}Ce , and ^{142}Ce . [2][3] In contrast, ^{141}Ce is produced artificially in nuclear reactors or through charged-particle bombardment.[1][4] It is also a known fission product of uranium.[5]

Isotopic and Decay Data

Cerium-141 is characterized by its beta decay, relatively short half-life, and emission of a characteristic gamma-ray, making it a subject of interest for therapeutic and diagnostic applications.[4][6] The key isotopic and decay properties are summarized below.

Property	Value
Half-Life	32.505 days[3]
Decay Mode	Beta (β^-) Decay[7]
Daughter Isotope	Praseodymium-141 (^{141}Pr) (100%)
Beta Decay Energy (Q-value)	0.581 MeV[7][8]
Mean Electron Energy	0.17103 MeV
Primary Gamma-Ray Energy	0.145 MeV (48% intensity)[4]
Atomic Mass	140.9082711 u[7][8]
Spin and Parity	7/2-[1][7]

Production Methodologies

The primary method for producing **Cerium-141** is through the neutron activation of the stable isotope Cerium-140.[4][9] This process involves irradiating a target material containing ^{140}Ce with thermal neutrons in a nuclear reactor.

Experimental Protocol: Neutron Activation of Cerium-140

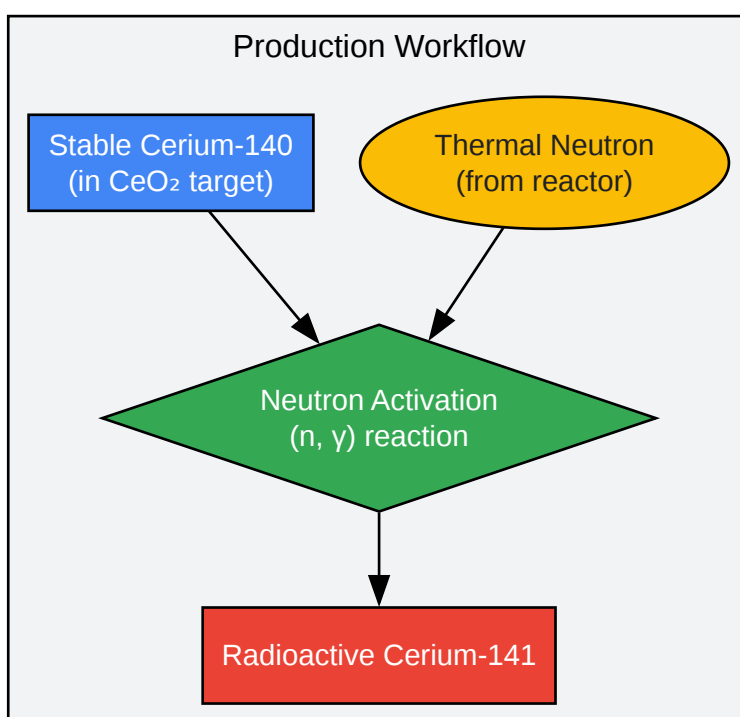
- **Target Preparation:** High-purity Cerium(IV) oxide (CeO_2), also known as ceria, is typically used as the target material.[4] The powder may be encapsulated in a suitable container, such as high-purity quartz, to withstand reactor conditions.
- **Irradiation:** The encapsulated target is placed in a nuclear reactor and exposed to a high flux of thermal neutrons. The ^{140}Ce nuclei absorb neutrons via the (n, γ) reaction to become ^{141}Ce .
 - Nuclear Reaction: $^{140}\text{Ce} + n \rightarrow ^{141}\text{Ce} + \gamma$
- **Post-Irradiation Processing:** After irradiation, the target is allowed to "cool" for a period to let short-lived isotopes decay. Depending on the required purity, chemical separation may be performed to isolate the ^{141}Ce from any remaining ^{140}Ce and other activation products.

- Activity Measurement: The activity of the produced ^{141}Ce is determined using gamma-ray spectroscopy. The characteristic 145.4 keV photopeak of ^{141}Ce is measured to quantify the amount of the radioisotope produced.[4]

Other production routes that have been explored, primarily for academic purposes, include deuteron bombardment of ^{140}Ce and neutron-induced reactions on ^{142}Ce . [1]

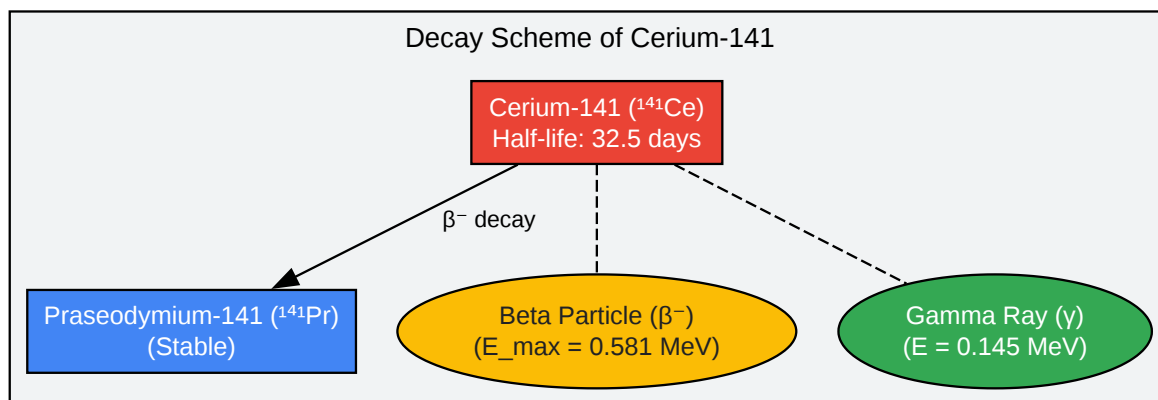
Logical and Experimental Workflows

The production and subsequent decay of **Cerium-141** can be visualized through logical diagrams.



[Click to download full resolution via product page](#)

Caption: Workflow for the production of **Cerium-141**.



[Click to download full resolution via product page](#)

Caption: Simplified decay scheme of **Cerium-141**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cerium-141 - isotopic data and properties [chemlin.org]
- 2. Cerium Isotopes - List and Properties [chemlin.org]
- 3. Isotopes of cerium - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]
- 5. Cerium - Wikipedia [en.wikipedia.org]
- 6. Search results [inis.iaea.org]
- 7. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 8. ealga.mit.edu [ealga.mit.edu]
- 9. nuclear physics - Cerium 140 into Cerium 141 via use of ceria powder? - Physics Stack Exchange [physics.stackexchange.com]

- To cite this document: BenchChem. [A Technical Guide to the Isotopic Data of Cerium-141]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085116#natural-abundance-and-isotopic-data-of-cerium-141]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com